

Application Notes and Protocols for VU591

Electrophysiology in HEK293 Cells

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Compound of Interest

Compound Name: VU591

Cat. No.: B611769

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Introduction

VU591 is a selective inhibitor of the inward-rectifier potassium channel Kir1.1 (also known as ROMK), which plays a crucial role in potassium homeostasis in the kidney.[1] Understanding the electrophysiological effects of **VU591** is essential for research into renal function and for the development of novel diuretics. These application notes provide a detailed protocol for the characterization of **VU591** effects on Kir1.1 channels heterologously expressed in Human Embryonic Kidney 293 (HEK293) cells using the whole-cell patch-clamp technique.

Quantitative Data Summary

The following tables summarize the key quantitative data for **VU591**'s interaction with Kir1.1 channels.

Table 1: Pharmacological Properties of **VU591** on Kir1.1 Channels

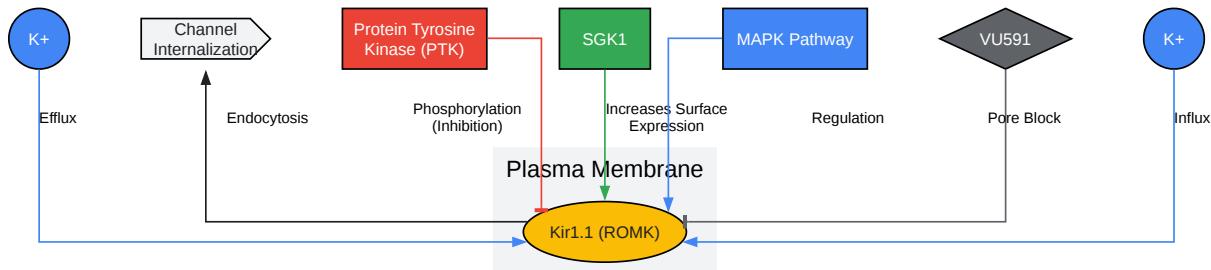
Parameter	Value	Cell Type	Method	Reference
IC50	240 nM	HEK293	Patch-clamp	[1]
Selectivity	Selective over 65 other ion channels, transporters, and receptors	Various	Patch-clamp, Radioligand binding	[1]

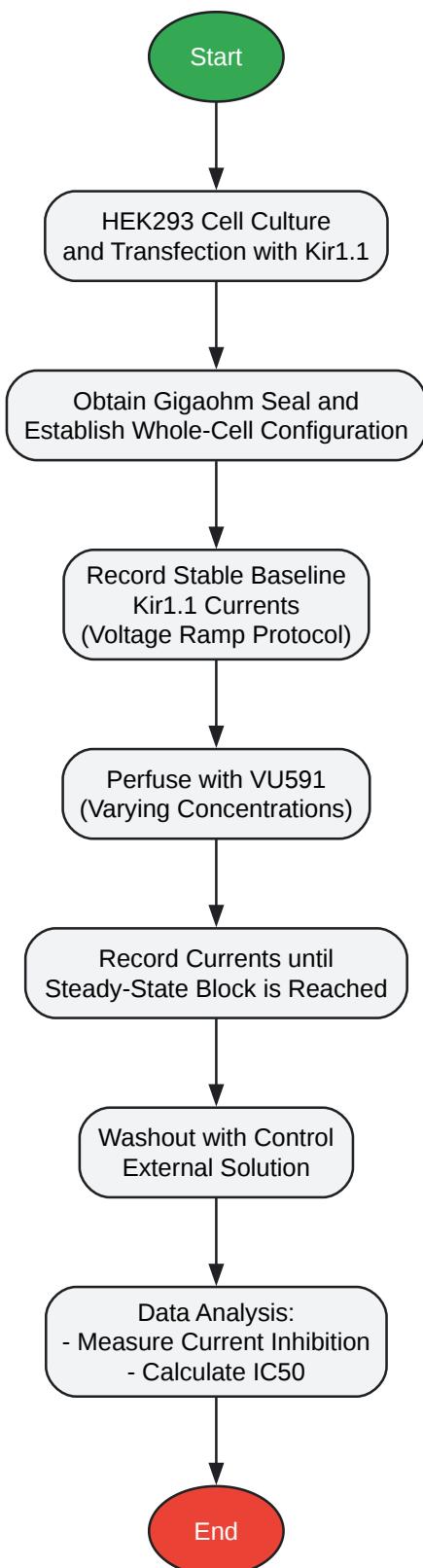
Table 2: Typical Electrophysiological Parameters for Kir1.1 Currents in HEK293 Cells

Parameter	Typical Value/Range	Notes
Reversal Potential (E_{rev})	~0 mV (in symmetrical K ⁺)	Dependent on the intra- and extracellular K ⁺ concentrations.
Inward Current Amplitude	Variable	Dependent on expression level and holding potential.
Outward Current Amplitude	Smaller than inward current	Characteristic of inward rectification.
Holding Potential	-70 mV to -90 mV	To ensure a stable baseline current.
Voltage Ramp Protocol	-120 mV to +60 mV	Used to elicit both inward and outward currents. [2]

Signaling Pathway

The activity of Kir1.1 (ROMK) channels is modulated by various intracellular signaling pathways. **VU591** acts as a direct pore blocker, but understanding the cellular context of Kir1.1 regulation is crucial for interpreting experimental results.



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References

- 1. Next-generation inward rectifier potassium channel modulators: discovery and molecular pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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